

Application Notes and Protocols for Studying Gut Hormone Secretion with GSK137647A

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Compound of Interest		
Compound Name:	GSK137647A	
Cat. No.:	B1672352	Get Quote

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Introduction

GSK137647A is a potent and selective synthetic agonist for the Free Fatty Acid Receptor 4 (FFA4), also known as G protein-coupled receptor 120 (GPR120). FFA4 is highly expressed in enteroendocrine cells of the gastrointestinal tract and plays a crucial role in sensing dietary long-chain fatty acids, leading to the secretion of important gut hormones. These hormones, including Glucagon-Like Peptide-1 (GLP-1), Peptide YY (PYY), and Glucose-dependent Insulinotropic Polypeptide (GIP), are key regulators of glucose homeostasis, appetite, and overall metabolic health. This document provides detailed application notes and experimental protocols for utilizing **GSK137647A** as a tool to study the mechanisms of gut hormone secretion.

Mechanism of Action

GSK137647A selectively binds to and activates FFA4. This activation initiates a downstream signaling cascade primarily through the $G\alpha q/11$ subunit of the G protein complex. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca2+) from the endoplasmic reticulum, leading to a transient increase in cytosolic calcium levels. This elevation in intracellular calcium is a key trigger for the exocytosis of hormone-containing granules from enteroendocrine cells.[1][2]



Quantitative Data on GSK137647A

GSK137647A is a highly selective agonist for FFA4 over other free fatty acid receptors.

Parameter	Human FFA4	Mouse FFA4	Rat FFA4	Human FFA1, FFA2, FFA3
pEC50	6.3	6.2	6.1	< 4.5

Table 1: Potency and Selectivity of GSK137647A.[1]

Effects on Gut Hormone Secretion

While extensive dose-response data for **GSK137647A** on gut hormone secretion is limited in publicly available literature, existing studies provide valuable insights.

Hormone	Cell/Tissue Model	Concentration of GSK137647A	Observed Effect	Reference
GLP-1	NCI-H716 cells	Not specified	~50% efficacy compared to linoleic acid	[3]
GLP-1	Mouse colonic crypts	10 μΜ	No significant secretion	[4]
PYY	General FFA4 Activation	Not applicable	FFA4 activation is known to stimulate PYY release	
GIP	General FFA4 Activation	Not applicable	FFA4 activation is known to stimulate GIP release	_



Table 2: Summary of **GSK137647A**'s Effect on Gut Hormone Secretion. Note: Quantitative data for PYY and GIP secretion specifically with **GSK137647A** is not readily available in the cited literature; however, general activation of FFA4 is linked to their release.

Experimental Protocols

The following are generalized protocols for studying gut hormone secretion using **GSK137647A**. Researchers should optimize these protocols for their specific experimental conditions.

Protocol 1: In Vitro GLP-1 Secretion from NCI-H716 Cells

Materials:

- NCI-H716 cells
- Culture medium (e.g., RPMI-1640 with 10% FBS)
- Matrigel or other basement membrane matrix
- Krebs-Ringer Bicarbonate Buffer (KRBB) supplemented with 0.1% BSA
- GSK137647A stock solution (in DMSO)
- Positive control (e.g., Phorbol 12-myristate 13-acetate PMA)
- GLP-1 ELISA kit
- 96-well plates

Procedure:

- Cell Culture: Culture NCI-H716 cells on Matrigel-coated plates in a humidified incubator at 37°C and 5% CO2.
- Seeding: Seed NCI-H716 cells in a 96-well plate at an appropriate density and allow them to adhere and grow for 48-72 hours.
- Preparation for Stimulation: Gently wash the cells twice with pre-warmed KRBB.



- Pre-incubation: Add 100 μL of KRBB to each well and pre-incubate for 30 minutes at 37°C.
- Stimulation: Remove the pre-incubation buffer and add 100 μ L of KRBB containing different concentrations of **GSK137647A** (e.g., 1 μ M, 10 μ M, 50 μ M), vehicle (DMSO), or a positive control.
- Incubation: Incubate the plate for 2 hours at 37°C.
- Sample Collection: Carefully collect the supernatant from each well.
- GLP-1 Measurement: Measure the concentration of active GLP-1 in the collected supernatants using a commercially available ELISA kit, following the manufacturer's instructions.
- Data Analysis: Normalize the GLP-1 secretion to the total protein content of the cells in each well.

Protocol 2: Ex Vivo Gut Hormone Secretion from Primary Intestinal Cultures

Materials:

- Freshly isolated intestinal tissue (e.g., mouse colon)
- Collagenase and Dispase for tissue digestion
- DMEM/F12 medium with supplements
- Matrigel
- Extracellular Buffer (ECB: 135 mM NaCl, 5 mM KCl, 1 mM MgCl2, 1 mM CaCl2, 10 mM HEPES, pH 7.4)
- GSK137647A stock solution (in DMSO)
- ELISA kits for GLP-1, PYY, and GIP
- 24-well plates



Procedure:

- Crypt Isolation: Isolate intestinal crypts from fresh tissue using established collagenase/dispase digestion protocols.
- Organoid Culture: Embed the isolated crypts in Matrigel and culture in a 24-well plate with appropriate growth factors to form intestinal organoids.
- Preparation for Stimulation: After 5-7 days of culture, gently wash the organoids with prewarmed ECB.
- Stimulation: Add 500 μL of ECB containing various concentrations of **GSK137647A** or vehicle to the wells.
- Incubation: Incubate for 2 hours at 37°C.
- Sample Collection: Collect the supernatant for hormone measurement.
- Hormone Measurement: Quantify the levels of GLP-1, PYY, and GIP in the supernatant using specific ELISA kits.
- Data Analysis: Normalize hormone secretion to the number of organoids or total protein content.

Visualizations Signaling Pathway of GSK137647A in Enteroendocrine Cells



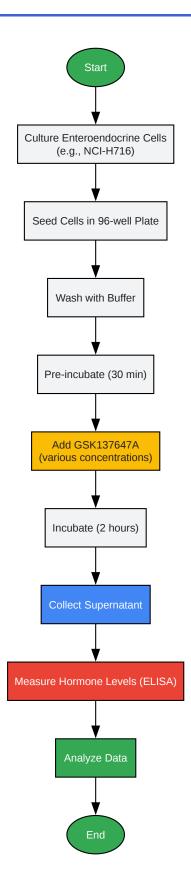


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Caption: FFA4 signaling pathway initiated by GSK137647A.

Experimental Workflow for In Vitro Gut Hormone Secretion Assay





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Caption: In vitro workflow for **GSK137647A**-induced hormone secretion.



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